

Isobac 20: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Isobac*

Cat. No.: *B12300594*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Isobac 20**, also known by its chemical name, 2,2'-Methylenebis(3,4,6-trichlorophenol) monosodium salt, and CAS number 5736-15-2. The following sections detail the physical and chemical properties, toxicological data, personal protective equipment (PPE) protocols, and emergency procedures associated with this compound.

Chemical and Physical Properties

Isobac 20 is a solid powder with the molecular formula $C_{13}H_5Cl_6NaO_2$ and a molecular weight of 428.87.^[1] It is soluble in Dimethyl sulfoxide (DMSO).^[1] While some sources indicate it can be shipped under ambient temperature as a non-hazardous chemical, other safety data sheets classify it with significant hazards, necessitating careful handling.^[1]

Property	Value	Reference
CAS Number	5736-15-2	[1]
Molecular Formula	C13H5Cl6NaO2	[1]
Molecular Weight	428.87 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Melting Point	225-228 °C	[2]
Water Solubility	Soluble	[2]

Toxicological Data

The toxicological profile of **Isobac** 20 indicates that it is moderately toxic by ingestion.[3] It is crucial to handle this compound with care to avoid adverse health effects.

Endpoint	Result	Species	Reference
Acute Oral LD50	637 mg/kg	Mallard duck	[4]
Acute Oral LD50	1700 mg/kg	Rat	[2]
Intraperitoneal LD50	310 mg/kg	Mouse	[2]

Note: While oral toxicity data is available, information regarding dermal and inhalation toxicity is limited. It is recommended to handle **Isobac** 20 as a potentially hazardous substance through all routes of exposure.

Hazard Identification and Classification

Different suppliers provide varying hazard classifications for **Isobac** 20. It is prudent to adopt a conservative approach and adhere to the more stringent safety precautions. Some classifications include:

- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[5]

- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[5]
- Skin Sensitization: May cause an allergic skin reaction.[5]
- Hazardous to the Aquatic Environment (Acute and Chronic): Very toxic to aquatic life with long-lasting effects.[5]

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

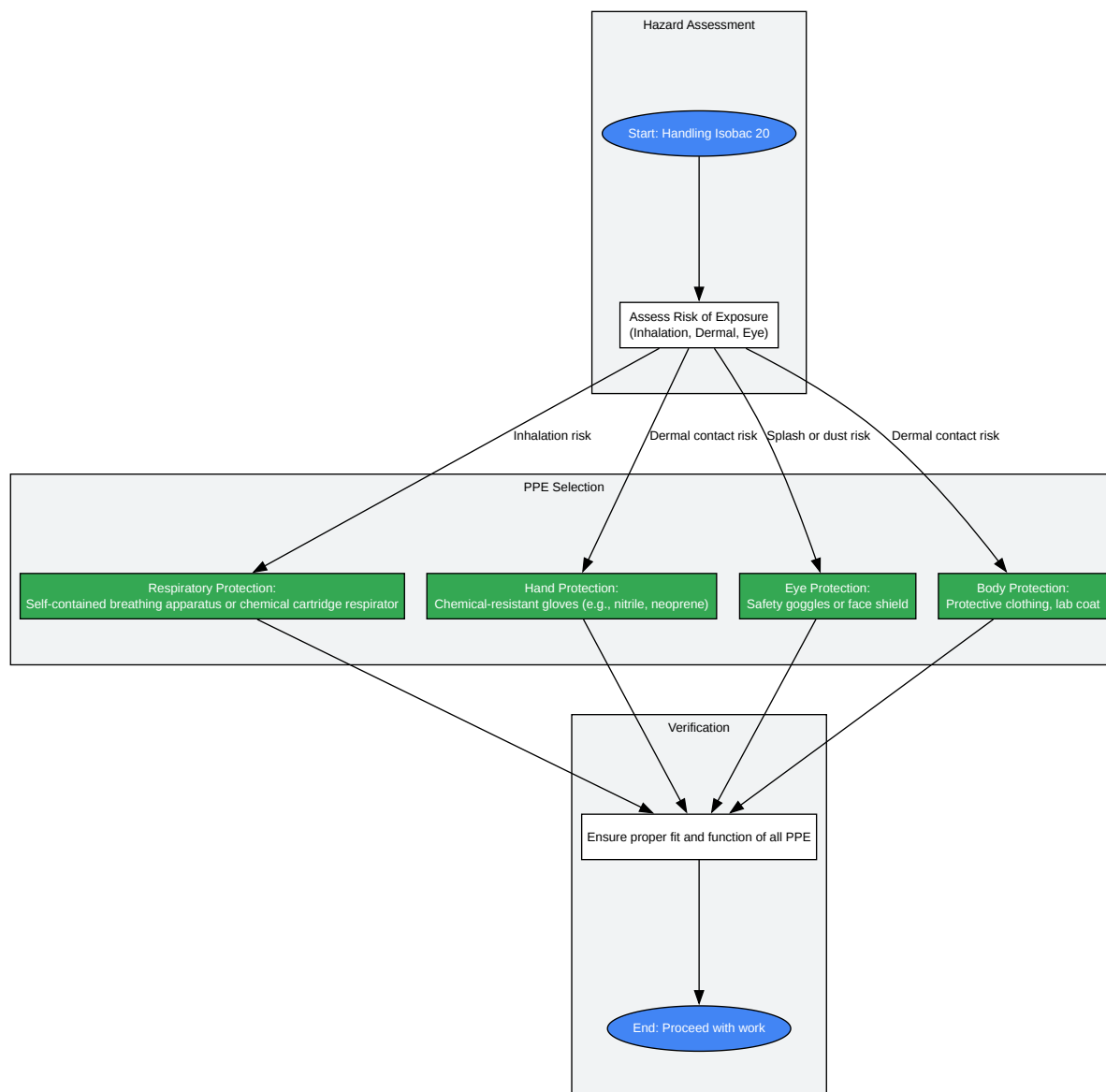
- Handle in a well-ventilated place, preferably within a fume hood.[2][6]
- Avoid contact with skin and eyes.[6]
- Avoid the formation of dust and aerosols.[6]
- Wear suitable protective clothing, gloves, and eye/face protection.[6]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a dry, dark place.[1]
- For short-term storage (days to weeks), maintain a temperature of 0 - 4 °C.[1]
- For long-term storage (months to years), store at -20 °C.[1]
- Keep the container tightly closed in a dry and well-ventilated place.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE program is critical when working with **Isobac 20**. The following diagram outlines the recommended PPE selection process.



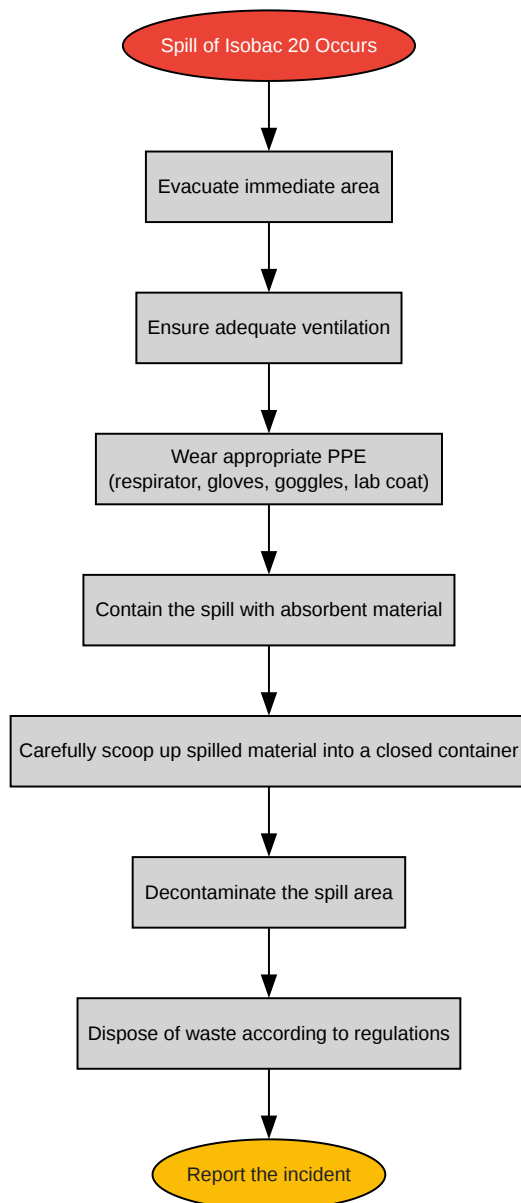
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Caption: Personal Protective Equipment (PPE) selection workflow for handling **Isobac 20**.

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

Spill Response:



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Caption: Emergency response workflow for an **Isobac 20** spill.

First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- After skin contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation or rash occurs, get medical advice/attention.[5]
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.[8]
- After swallowing: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[5]

Fire Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific hazards arising from the chemical: When heated to decomposition, it may emit toxic fumes of hydrogen chloride and sodium oxides.[2][3]
- Special protective equipment for firefighters: Wear a self-contained breathing apparatus and full protective clothing.[2]

Experimental Protocols

Detailed experimental protocols for the toxicity studies cited in this document are not publicly available. The LD50 values are typically determined through standardized procedures, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These protocols generally involve the administration of the substance to a group of laboratory animals at various dose levels to determine the concentration at which 50% of the test population succumbs. For a comprehensive understanding of the methodologies, it is recommended to consult the specific OECD test guidelines relevant to acute oral and intraperitoneal toxicity studies.

This guide is intended for informational purposes for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier and follow all institutional and regulatory guidelines for chemical safety.

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